

# "4-Methyltetrahydro-2H-pyran-4-carboxylic acid" IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methyltetrahydro-2H-pyran-4-carboxylic acid

Cat. No.: B1314418

[Get Quote](#)

## Technical Guide: 4-Methyltetrahydro-2H-pyran-4-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Methyltetrahydro-2H-pyran-4-carboxylic acid** is a heterocyclic organic compound. Its structure, featuring a tetrahydropyran ring with a carboxylic acid and a methyl group at the 4-position, makes it a valuable building block in medicinal chemistry and drug discovery. The tetrahydropyran motif is a privileged scaffold in many biologically active compounds, often conferring favorable pharmacokinetic properties such as improved solubility and metabolic stability. This document provides a technical overview of the available information on **4-Methyltetrahydro-2H-pyran-4-carboxylic acid**, including its nomenclature, physicochemical properties, and potential applications.

### Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is **4-Methyltetrahydro-2H-pyran-4-carboxylic acid**. An alternative systematic name is 4-methyloxane-4-carboxylic acid.

Synonyms:

- 4-Methyl-tetrahydropyran-4-carboxylic acid

## Physicochemical Properties

Quantitative data for **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** is summarized in the table below. This information is primarily sourced from chemical supplier databases.

Property	Value	Reference
CAS Number	233276-38-5	N/A
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	N/A
Molecular Weight	144.17 g/mol	N/A
Boiling Point	256.792 °C at 760 mmHg	[1]
Flash Point	105.124 °C	[1]
Density	1.125 g/cm <sup>3</sup>	[1]
Purity	Typically available at ≥95%	[1]
Storage	Sealed in a dry environment at room temperature.	N/A

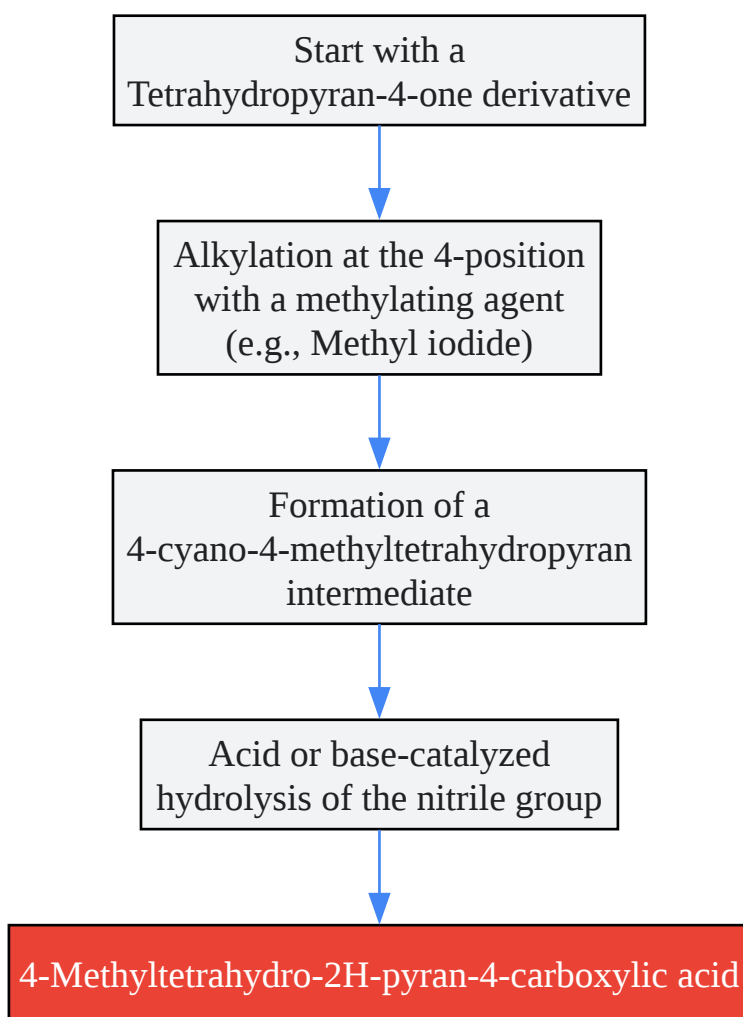
## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** are not readily available in the public domain. However, a plausible synthetic route can be inferred from the established synthesis of the parent compound, Tetrahydro-2H-pyran-4-carboxylic acid. The key difference would be the use of a methylated starting material.

A general conceptual workflow for its synthesis is proposed below. This is a hypothetical pathway and would require optimization and experimental validation.

## Conceptual Synthesis Workflow

A potential synthetic route could involve the alkylation of a suitable precursor followed by hydrolysis.



[Click to download full resolution via product page](#)

Conceptual synthesis workflow.

## Signaling Pathways and Biological Applications

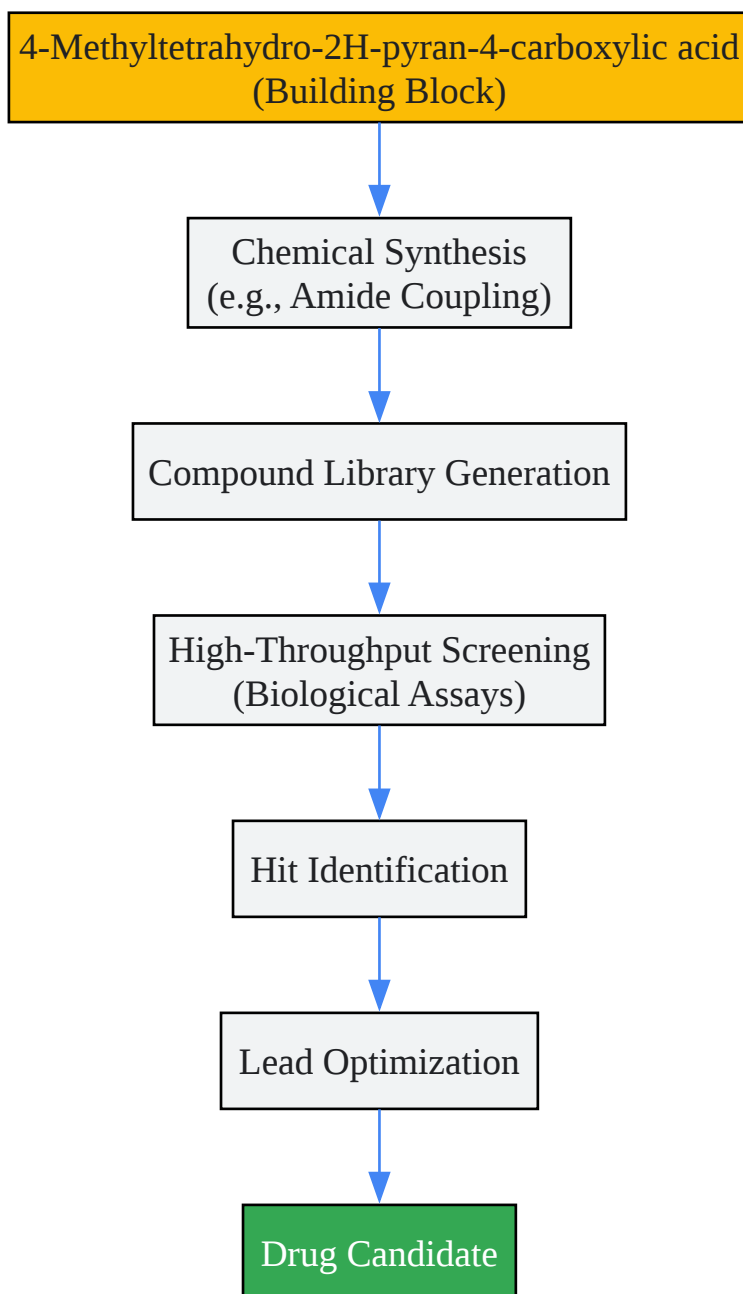
Currently, there is no specific information available in published literature detailing the involvement of **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** in defined signaling pathways or its specific biological activities. Its structural similarity to other compounds used in drug discovery suggests that it is likely utilized as a chemical building block for the synthesis of more complex molecules with potential therapeutic applications. The carboxylic acid group can serve as a handle for forming amide bonds, while the tetrahydropyran ring acts as a stable scaffold.

The general class of pyran-containing molecules has been investigated for a wide range of biological activities, including but not limited to antiviral, antibacterial, and anticancer

properties.

## Logical Relationship in Drug Discovery

The following diagram illustrates the logical role of **4-Methyltetrahydro-2H-pyran-4-carboxylic acid** as a building block in a typical drug discovery and development process.



[Click to download full resolution via product page](#)

Role in Drug Discovery Workflow.

## Conclusion

**4-Methyltetrahydro-2H-pyran-4-carboxylic acid** is a commercially available compound with well-defined physicochemical properties. While specific, detailed synthesis protocols and biological data are not extensively documented in publicly accessible literature, its chemical structure strongly suggests its utility as a scaffold and building block in the synthesis of novel chemical entities for drug discovery and development. Researchers interested in utilizing this compound would likely need to develop and optimize synthetic methodologies based on related chemical transformations. Future studies are warranted to explore the potential biological activities of derivatives of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 四氢-2H-吡喃-4-羧酸甲酯 produced by BASF, ≥98.0% (GC) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- To cite this document: BenchChem. ["4-Methyltetrahydro-2H-pyran-4-carboxylic acid" IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1314418#4-methyltetrahydro-2h-pyran-4-carboxylic-acid-iupac-name-and-synonyms>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)